

Unveiling Carbon Diselenide: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: Carbon diselenide

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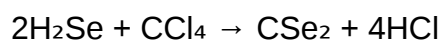
Carbon diselenide (CSe_2), a selenium analogue of carbon disulfide, is a linear molecule with the chemical formula CSe_2 . First synthesized in 1936, this yellow-orange, pungent liquid has garnered interest in various fields, particularly as a precursor in the synthesis of organic conductors and superconductors. This technical guide provides an in-depth exploration of the discovery and seminal synthesis of **carbon diselenide**, alongside a more contemporary synthetic approach. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to facilitate a comprehensive understanding for researchers and professionals in the chemical and pharmaceutical sciences.

Discovery and First Synthesis by Grimm and Metzger (1936)

Carbon diselenide was first successfully synthesized and characterized by H. G. Grimm and H. Metzger in 1936. Their pioneering work involved the high-temperature reaction of hydrogen selenide (H_2Se) with carbon tetrachloride (CCl_4). The synthesis was a significant achievement, expanding the understanding of selenium chemistry.

Experimental Protocol: Grimm and Metzger Synthesis

The inaugural synthesis of **carbon diselenide** was carried out by passing a mixture of hydrogen selenide and carbon tetrachloride vapor through a heated tube. The reaction proceeds as follows:



A detailed breakdown of the experimental parameters, as described in their original publication, is provided below.

Parameter	Value
Reactants	
Hydrogen Selenide (H ₂ Se)	Gaseous
Carbon Tetrachloride (CCl ₄)	Vapor
Reaction Conditions	
Temperature	500 °C
Catalyst	None
Reaction Vessel	Hot tube
Carrier Gas	Nitrogen stream
Product	
Carbon Diselenide (CSe ₂)	Yellow-orange liquid

Detailed Methodology:

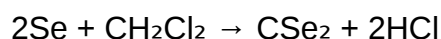
A stream of dry nitrogen gas was saturated with carbon tetrachloride vapor. This gas mixture was then combined with a stream of hydrogen selenide gas. The combined gaseous reactants were passed through a glass or porcelain tube heated to 500 °C. The volatile products were then passed through a condenser to liquefy the **carbon diselenide**, which was collected as a crude product. Purification was achieved through distillation.

A Modern Approach: Synthesis from Selenium and Dichloromethane

A more contemporary and commonly cited method for the synthesis of **carbon diselenide** involves the reaction of elemental selenium with dichloromethane (CH₂Cl₂) vapor at elevated

temperatures.[1] This method avoids the use of the highly toxic and foul-smelling hydrogen selenide gas.

The balanced chemical equation for this reaction is:



Experimental Protocol: Modern Synthesis

This synthesis involves passing dichloromethane vapor over heated selenium powder. The key experimental parameters are summarized below.

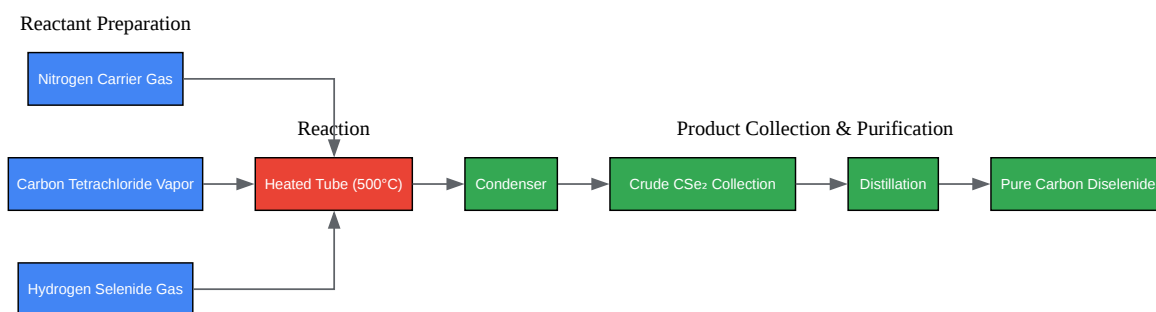
Parameter	Value
Reactants	
Selenium (Se)	Powder
Dichloromethane (CH ₂ Cl ₂)	Vapor
Reaction Conditions	
Temperature	550-600 °C
Reaction Vessel	Vycor flask
Carrier Gas	Dry Nitrogen
Product	
Carbon Diselenide (CSe ₂)	Yellow-orange oily liquid

Detailed Methodology:

A dry stream of nitrogen gas is passed through a bubbler containing dichloromethane to create a saturated vapor. This gas mixture is then introduced into a Vycor flask containing selenium powder, which is heated to between 550 and 600 °C. The crude **carbon diselenide** product precipitates in a receiver equipped with a Liebig condenser. For purification, the cooling of the condenser is stopped, and the liquid is forced with steam into a cooled flask, separated from the aqueous layer, and dried over calcium chloride. Final purification is achieved by distillation at 46 °C under a reduced pressure of 50 mm Hg in a fractionating column.[2]

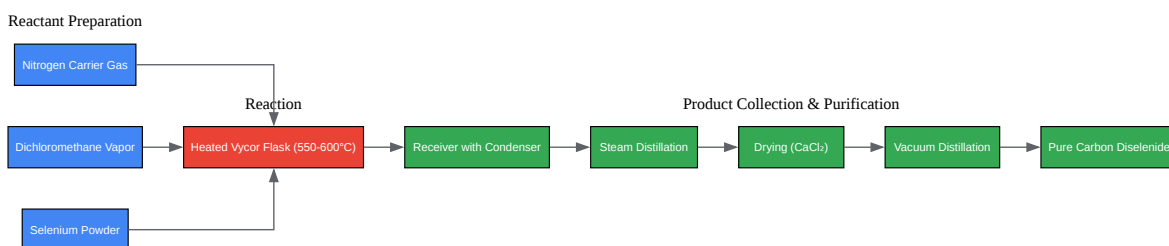
Experimental Workflows

To visually represent the synthetic processes, the following diagrams illustrate the experimental workflows for both the historical and modern synthesis of **carbon diselenide**.



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First Synthesis of **Carbon Diselenide** by Grimm and Metzger.



[Click to download full resolution via product page](#)Modern Synthesis of **Carbon Diselenide**.

Physicochemical Properties and Characterization

Carbon diselenide is a well-characterized compound. A summary of its key physical properties is provided in the table below.

Property	Value
Molecular Formula	CSe ₂
Molar Mass	169.93 g/mol
Appearance	Yellow-orange oily liquid[1]
Odor	Pungent[1]
Density	2.6824 g/cm ³ at 20 °C
Melting Point	-43.7 °C
Boiling Point	125.5 °C
Solubility in Water	Insoluble[1]
Solubility in Organic Solvents	Soluble in organic solvents[1]

Characterization of **carbon diselenide** can be performed using various spectroscopic techniques:

- **Infrared (IR) Spectroscopy:** The linear structure of CSe₂ gives rise to characteristic vibrational modes that can be observed by IR spectroscopy.
- **Raman Spectroscopy:** Raman spectroscopy is another valuable tool for probing the vibrational modes of the CSe₂ molecule.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ⁷⁷Se and ¹³C NMR spectroscopy can be used to confirm the structure and purity of **carbon diselenide**.

Safety Considerations

Carbon diselenide is a toxic compound and should be handled with extreme caution in a well-ventilated fume hood. It has a high vapor pressure, and inhalation of its vapors should be avoided. The compound is also reported to have an extremely offensive odor, a factor that led to the evacuation of a village during its initial synthesis in 1936.^[1]

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References

- 1. Carbon diselenide - Wikipedia [en.wikipedia.org]
- 2. CARBON DISELENIDE | 506-80-9 [chemicalbook.com]
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